

Protocol for congener-specific PCB analysis including PCB-194

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Compound of Interest

Compound Name: 2,2',3,3',4,4',5,5'-
Octachlorobiphenyl

CAS No.: 35694-08-7

Cat. No.: B1583167

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Application Note & Protocol

Topic: Protocol for Congener-Specific Analysis of 209 Polychlorinated Biphenyls (PCBs), Including PCB-194, in Environmental and Biological Matrices

Audience: Researchers, scientists, and drug development professionals

Abstract

Polychlorinated biphenyls (PCBs) are a class of 209 distinct chemical compounds (congeners) that persist in the environment and bioaccumulate in food chains.[1][2] Due to the varying toxicity of individual congeners, congener-specific analysis provides a more accurate assessment of health risks compared to historical methods based on commercial Aroclor mixtures.[1] This application note provides a comprehensive, field-proven protocol for the determination of all 209 PCB congeners, including the octa-chlorinated PCB-194, in diverse matrices such as water, soil, sediment, and biological tissues. The methodology is principally based on United States Environmental Protection Agency (U.S. EPA) Method 1668, which employs isotope dilution high-resolution gas chromatography/high-resolution mass

spectrometry (HRGC/HRMS).[3][4][5] We also discuss the application of gas chromatography-tandem mass spectrometry (GC-MS/MS) as a robust and selective alternative. The protocol details every stage of the workflow, from sample preparation and extraction to multi-stage cleanup, instrumental analysis, and quality control, ensuring the generation of reliable, high-fidelity data for research and regulatory purposes.

Introduction: The Imperative for Congener-Specific Analysis

Polychlorinated biphenyls were widely used in industrial applications such as electrical insulators and plasticizers before being banned due to their environmental persistence and adverse health effects.[6][7] The toxicity of PCBs, however, is not uniform across all 209 congeners. A subset of twelve "dioxin-like" PCBs, which can adopt a planar spatial configuration, exhibit significant toxicity by interacting with the aryl hydrocarbon receptor (AhR).[8] Other non-dioxin-like congeners may have different toxicological profiles.

Traditional analytical methods, such as EPA Method 8082, quantify PCBs as commercial mixtures (Aroclors).[8] This approach has significant limitations, as environmental weathering, degradation, and metabolic processes alter the congener composition, making the original Aroclor pattern unrecognizable and the toxicity assessment inaccurate.[1] Congener-specific analysis, by contrast, provides a precise measurement of each individual compound, which is essential for accurate risk assessment, source tracking, and understanding the environmental fate of these pollutants.[1][9] This protocol is designed to achieve the low detection limits (parts-per-trillion or lower) required to quantify background environmental and biological levels of all 209 congeners, including the highly chlorinated and persistent PCB-194.[8][10][11]

Methodological Principle

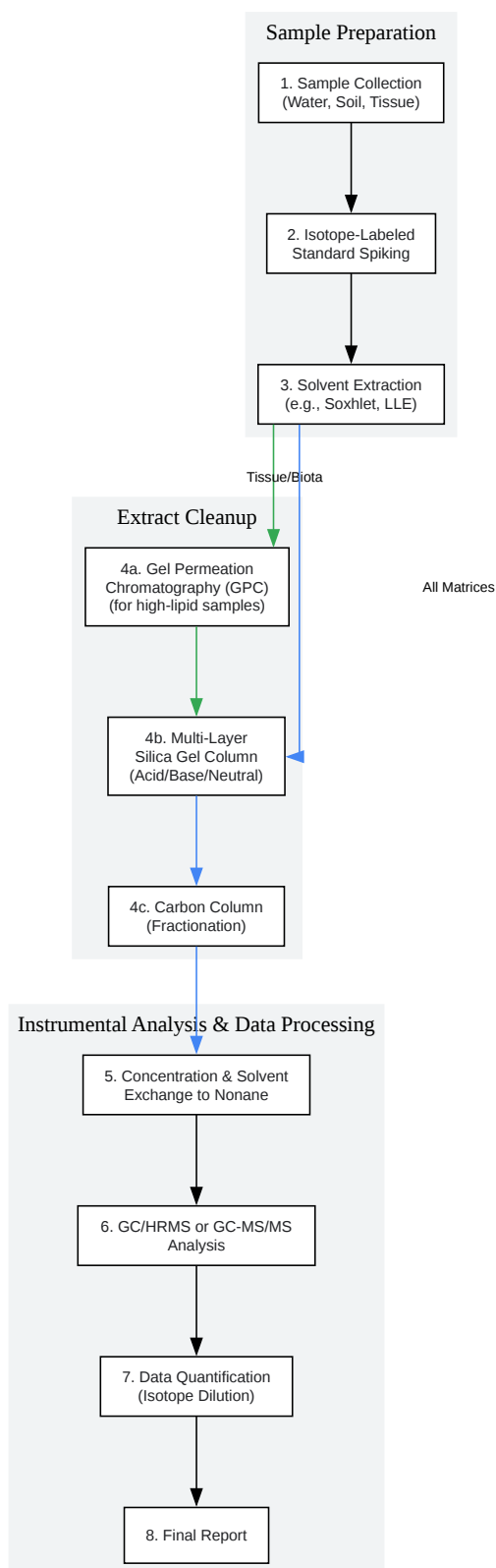
This protocol employs an isotope dilution approach for quantification, which is the most accurate method for trace contaminant analysis.[3] The core principle involves spiking a sample with a known quantity of ¹³C-labeled analogs of target PCB congeners prior to any extraction or cleanup steps. These labeled standards behave almost identically to their native counterparts throughout the entire analytical process. By measuring the ratio of the native congener to its labeled analog in the final extract, one can accurately calculate the initial

concentration of the native congener in the sample, automatically correcting for any losses that occurred during sample preparation.[\[12\]](#)

The overall workflow proceeds through three main stages:

- Extraction: PCBs are extracted from the sample matrix using appropriate solvent systems.
- Cleanup: The raw extract undergoes a rigorous multi-step cleanup to remove interfering compounds such as lipids, sulfur, and other organochlorine compounds.
- Analysis: The purified extract is concentrated and analyzed by high-resolution gas chromatography coupled to a high-resolution or tandem mass spectrometer (HRGC/HRMS or GC-MS/MS).

Overall Analytical Workflow Diagram



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- [1. clu-in.org](http://clu-in.org) [clu-in.org]
- [2. wellpcb.com](http://wellpcb.com) [wellpcb.com]
- [3. Document Display \(PURL\) | NSCEP | US EPA](#) [nepis.epa.gov]
- [4. atsdr.cdc.gov](http://atsdr.cdc.gov) [atsdr.cdc.gov]
- [5. nj.gov](http://nj.gov) [nj.gov]
- [6. agilent.com](http://agilent.com) [agilent.com]
- [7. gcms.cz](http://gcms.cz) [gcms.cz]
- [8. esslabshop.com](http://esslabshop.com) [esslabshop.com]
- [9. mde.maryland.gov](http://mde.maryland.gov) [mde.maryland.gov]
- [10. apps.ecology.wa.gov](http://apps.ecology.wa.gov) [apps.ecology.wa.gov]
- [11. Congener specific analysis of polychlorinated biphenyls \(PCBs\) in serum using GC/MSD - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [12. epa.gov](http://epa.gov) [epa.gov]
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